

A Technical Guide to Mephenytoin-13C,d3 for Advanced Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mephenytoin-13C,d3

Cat. No.: B15559826

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial sourcing and application of **Mephenytoin-13C,d3**, a stable isotope-labeled internal standard crucial for quantitative bioanalytical studies. This document is intended to assist researchers in pharmacology, drug metabolism, and clinical chemistry in the precise quantification of mephenytoin, a probe substrate for the cytochrome P450 enzymes CYP2C19 and CYP2B6.

Commercial Suppliers and Product Specifications

Mephenytoin-13C,d3 is available from a select number of specialized chemical suppliers. The following table summarizes the key quantitative data from various commercial sources to facilitate a comparative assessment for procurement.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Isotopic Purity	Available Quantities
MedchemExpress	Mephenytoin-13C,d3	1261398-53-1	C ₁₁ ¹³ CH ₁₁ D ₃ N ₂ O ₂	222.27 (approx.)	Not explicitly stated	1 mg
Alsachim (a Shimadzu Group Company)	Mephenytoin-13C,d3	Not explicitly stated	Not explicitly stated	Not explicitly stated	Not explicitly stated	Inquire
Clearsynth	Mephenytoin-13C,d3	Not explicitly stated	Not explicitly stated	Not explicitly stated	Not explicitly stated	Inquire
Toronto Research Chemicals (TRC)	Mephenytoin-13C,d3	Not explicitly stated	Not explicitly stated	Not explicitly stated	Not explicitly stated	Inquire

Note: Researchers are advised to contact the suppliers directly to obtain the most current product specifications and certificate of analysis, as details such as isotopic purity and exact molecular weight may vary between batches.

Core Applications in Research

Mephenytoin is a well-established probe substrate for assessing the activity of the polymorphic enzyme CYP2C19, and to a lesser extent, CYP2B6.[\[1\]](#) The use of **Mephenytoin-13C,d3** as an internal standard in mass spectrometry-based assays allows for the accurate quantification of unlabeled mephenytoin and its metabolites in biological matrices. This is critical for:

- Pharmacokinetic studies: Determining the absorption, distribution, metabolism, and excretion (ADME) of mephenytoin.

- Drug-drug interaction studies: Investigating the potential of new chemical entities to inhibit or induce CYP2C19 activity.
- Phenotyping studies: Characterizing an individual's CYP2C19 metabolic status (e.g., poor, intermediate, extensive, or ultrarapid metabolizer).

The stable isotope label (^{13}C and deuterium) ensures that the internal standard co-elutes with the analyte during chromatographic separation and experiences similar ionization efficiency in the mass spectrometer, thereby correcting for matrix effects and variations in sample preparation and instrument response.

Experimental Protocols

A typical experimental workflow for the quantification of mephenytoin in a biological matrix (e.g., plasma, urine, or liver microsomes) using **Mephenytoin- ^{13}C ,d3** as an internal standard involves the following key steps.

Sample Preparation

- Spiking of Internal Standard: A known concentration of **Mephenytoin- ^{13}C ,d3** is spiked into the biological sample.
- Protein Precipitation/Liquid-Liquid Extraction: To remove proteins and other interfering substances, a protein precipitation step (e.g., with acetonitrile or methanol) or a liquid-liquid extraction (e.g., with ethyl acetate or methyl tert-butyl ether) is performed.
- Evaporation and Reconstitution: The supernatant or the organic layer is evaporated to dryness under a stream of nitrogen and the residue is reconstituted in a solvent compatible with the liquid chromatography mobile phase.

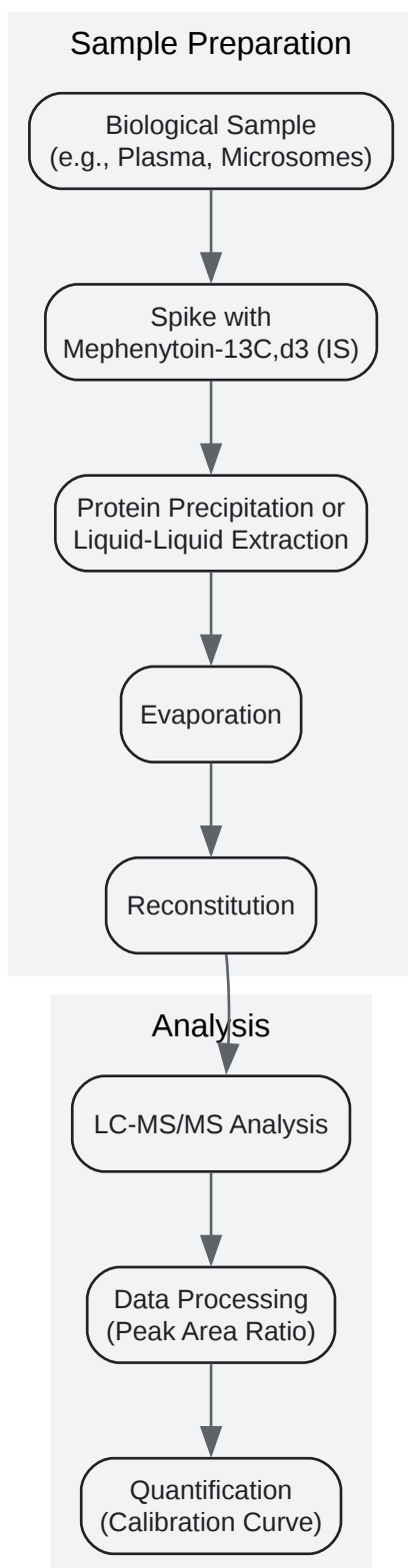
LC-MS/MS Analysis

- Chromatographic Separation: The reconstituted sample is injected onto a reverse-phase C18 column. A gradient elution with a mobile phase consisting of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile or methanol with 0.1% formic acid) is typically used to separate mephenytoin from other matrix components.

- **Mass Spectrometric Detection:** The eluent from the LC column is introduced into a tandem mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.
- **Multiple Reaction Monitoring (MRM):** The mass spectrometer is set to monitor specific precursor-to-product ion transitions for both mephenytoin and **Mephenytoin-13C,d3**.
 - **Mephenytoin:** The precursor ion $[M+H]^+$ is selected and fragmented to produce a characteristic product ion.
 - **Mephenytoin-13C,d3:** The precursor ion $[M+H]^+$ (with the corresponding mass shift due to the isotopes) is selected and fragmented.
- **Quantification:** The peak area ratio of the analyte to the internal standard is used to construct a calibration curve from samples with known concentrations of mephenytoin. The concentration of mephenytoin in the unknown samples is then determined from this calibration curve.

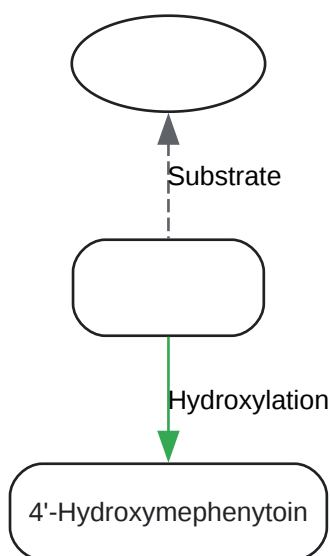
Visualizing the Experimental Workflow and Metabolic Pathway

The following diagrams, generated using the DOT language, illustrate the key processes involved in a typical study using **Mephenytoin-13C,d3**.



[Click to download full resolution via product page](#)

Figure 1: A generalized experimental workflow for quantitative analysis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MedChemExpress: Master of Bioactive Molecules | Inhibitors, Screening Libraries & Proteins [medchemexpress.eu]
- To cite this document: BenchChem. [A Technical Guide to Mephenytoin-¹³C,₃ for Advanced Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559826#commercial-suppliers-of-mephenytoin-13c-d3-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com